

Technical Guide: Scalable Synthesis of 3-(4,4-Dimethylcyclohexyl)benzoic Acid

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Compound of Interest

Compound Name: 3-(4,4-Dimethylcyclohexyl)benzoic acid

Cat. No.: B12836009

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Executive Summary & Strategic Value

The **3-(4,4-dimethylcyclohexyl)benzoic acid** scaffold (CAS 1782724-15-5) represents a critical pharmacophore in medicinal chemistry, particularly in the development of Retinoid X Receptor (RXR) agonists (e.g., Bexarotene analogs) and liquid crystal mesogens. The bulky, lipophilic 4,4-dimethylcyclohexyl group provides steric occlusion and metabolic stability, while the meta-substituted benzoic acid serves as a classic bioisostere for phosphate groups or as a "warhead" for ionic interactions within a receptor pocket.

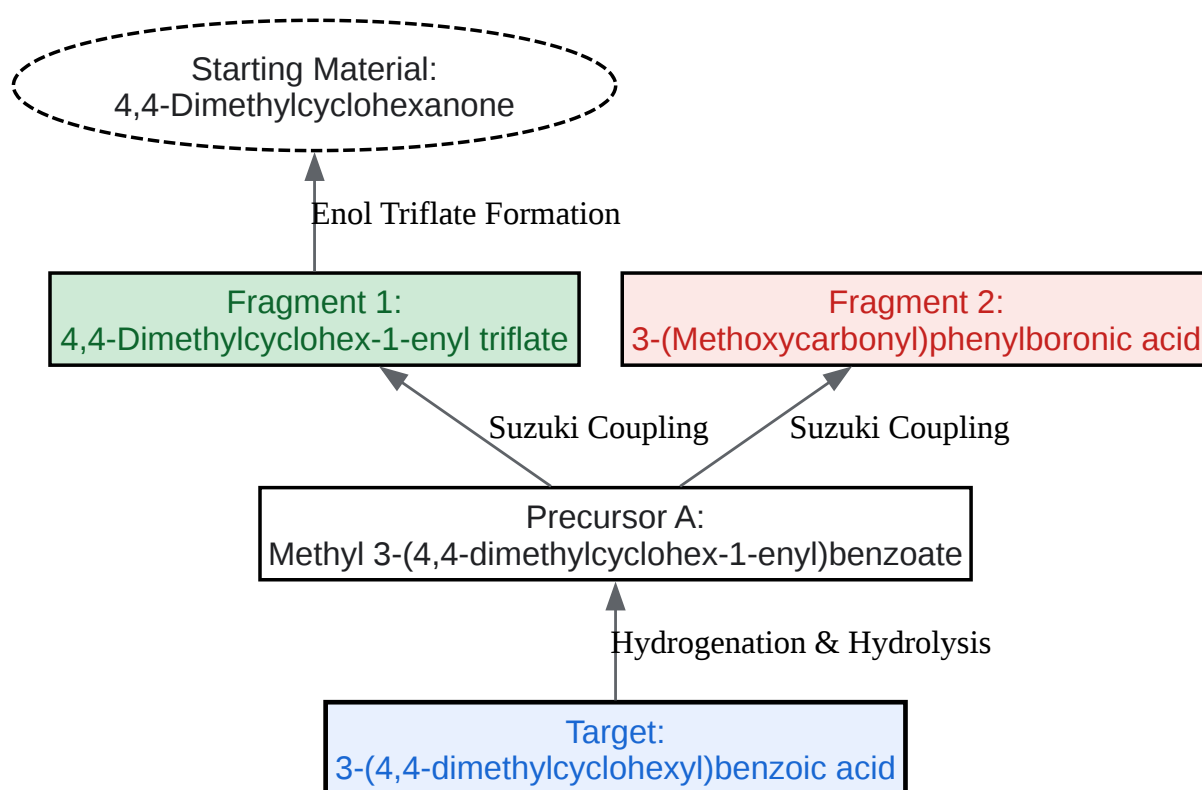
This guide details a robust, modular synthetic pathway designed for reproducibility and scalability. Unlike low-yielding Friedel-Crafts alkylations which suffer from poor regioselectivity, this protocol utilizes a Suzuki-Miyaura cross-coupling strategy.^[1] This approach ensures precise regiocontrol and allows for the late-stage diversification of the benzoic acid moiety, a crucial feature for Structure-Activity Relationship (SAR) studies.

Retrosynthetic Analysis

To achieve high regioselectivity, we disconnect the biaryl/aryl-alkyl bond. The most reliable disconnection is between the phenyl ring and the cyclohexyl ring.

- Strategy: Cross-coupling of a pre-functionalized cyclohexane ring with a 3-substituted benzene derivative.[1]
- Key Intermediate: 4,4-Dimethylcyclohex-1-enyl trifluoromethanesulfonate (Enol Triflate).[1]
- Coupling Partner: 3-(Methoxycarbonyl)phenylboronic acid.[1]

Pathway Visualization



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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the target molecule.[1]

Step-by-Step Synthetic Protocol

Phase 1: Synthesis of the Enol Triflate

The synthesis begins with 4,4-dimethylcyclohexanone. If not commercially available, this can be generated via hydrogenation of 4,4-dimethylcyclohex-2-en-1-one.[1] The ketone is converted to the vinyl triflate to activate it for cross-coupling.

Reagents:

- 4,4-Dimethylcyclohexanone (1.0 equiv)[1]
- N-Phenyl-bis(trifluoromethanesulfonimide) (PhNTf₂) (1.1 equiv)[1]
- Lithium bis(trimethylsilyl)amide (LiHMDS) (1.1 equiv, 1.0 M in THF)
- Solvent: Anhydrous THF

Protocol:

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) and cool under Argon. Add 4,4-dimethylcyclohexanone (10 mmol) and anhydrous THF (50 mL).
- Deprotonation: Cool the solution to -78 °C. Add LiHMDS dropwise over 15 minutes. Stir at -78 °C for 1 hour to ensure complete enolate formation.
 - Note: The 4,4-dimethyl substitution makes the ketone symmetrical; regioselectivity of deprotonation is not an issue.
- Trapping: Dissolve PhNTf₂ in minimal THF and add it dropwise to the enolate solution at -78 °C.
- Warming: Allow the reaction to warm to room temperature (RT) slowly over 4 hours.
- Workup: Quench with saturated NH₄Cl solution. Extract with Et₂O (3x). Wash combined organics with 1M NaOH (to remove byproduct PhNHTf), water, and brine. Dry over MgSO₄. [2]
- Purification: Flash column chromatography (Hexanes/EtOAc 95:5) yields 4,4-dimethylcyclohex-1-enyl triflate as a colorless oil.[1]

Phase 2: Suzuki-Miyaura Cross-Coupling

Direct coupling with the free benzoic acid can lead to catalyst poisoning.^[1] We utilize the methyl ester to ensure high turnover numbers (TON).

Reagents:

- Vinyl Triflate (from Phase 1) (1.0 equiv)
- 3-(Methoxycarbonyl)phenylboronic acid (1.2 equiv)^[1]
- Catalyst: Pd(PPh₃)₄ (5 mol%) or Pd(dppf)Cl₂ (3 mol%)
- Base: K₂CO₃ (3.0 equiv)
- Solvent: 1,4-Dioxane/Water (4:1 ratio)^[1]

Protocol:

- Degassing: In a sealable reaction vial, combine the triflate, boronic acid, and K₂CO₃. Add solvents.^{[2][3][4][5]} Sparge with Argon for 15 minutes (Critical for Pd(0) survival).
- Catalyst Addition: Add the Pd catalyst quickly under a stream of Argon. Seal the vessel.
- Reaction: Heat to 85 °C for 12–16 hours. Monitor by TLC (UV active product).^[6]
- Workup: Cool to RT. Filter through a Celite pad to remove Pd black. Dilute with EtOAc, wash with water and brine.^[2]
- Purification: Flash chromatography (Hexanes/EtOAc) to isolate methyl 3-(4,4-dimethylcyclohex-1-enyl)benzoate.

Phase 3: Hydrogenation and Hydrolysis

The final phase involves reducing the alkene and unmasking the carboxylic acid.

Reagents:

- Coupled Alkene (1.0 equiv)
- Pd/C (10 wt% loading, 10% by mass of substrate)^[7]

- Hydrogen Gas (Balloon pressure, ~1 atm)
- LiOH[1]·H₂O (3.0 equiv)
- Solvents: MeOH (for hydrogenation), THF/Water (for hydrolysis)

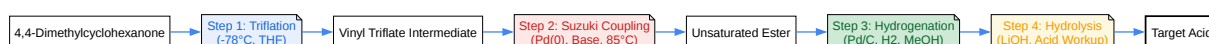
Protocol:

- Hydrogenation: Dissolve the alkene in MeOH. Add Pd/C carefully (under Argon). Purge with H₂ (balloon). Stir vigorously at RT for 4–6 hours. Filter through Celite.[5]
 - Checkpoint: ¹H NMR should show the disappearance of the vinyl proton (~6.0 ppm).
- Hydrolysis: Dissolve the saturated ester in THF/Water (3:1). Add LiOH. Stir at RT for 4 hours or until starting material is consumed.
- Isolation: Acidify the reaction mixture to pH 2 with 1M HCl. A white precipitate should form.
- Final Purification: Extract with EtOAc, dry, and concentrate. Recrystallize from Ethanol/Water if necessary to achieve >98% purity.

Data Summary & Process Parameters

Step	Transformation	Key Reagent	Critical Parameter	Typical Yield
1	Enolate Trapping	LiHMDS / PhNTf2	Temp: -78 °C (Regiocontrol not needed, but prevents side reactions)	85-92%
2	Cross-Coupling	Pd(dppf)Cl2 / Boronic Ester	Degassing (O2 exclusion)	75-85%
3	Hydrogenation	Pd/C, H2	Catalyst Loading (avoid over-reduction of phenyl ring)	>95%
4	Hydrolysis	LiOH	pH adjustment during workup	>90%

Mechanistic Workflow (DOT Visualization)



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Figure 2: Sequential workflow for the synthesis of **3-(4,4-dimethylcyclohexyl)benzoic acid**.^[1]

Troubleshooting & Scientific Integrity

- **Triflate Stability:** Vinyl triflates can be hydrolytically unstable. Store under Argon at -20 °C if not using immediately. Avoid silica gel with high acidity during purification; neutralize silica with 1% Triethylamine if degradation is observed.
- **Protodeboronation:** If the Suzuki coupling yield is low, the boronic acid may be deborylating before coupling. Switch to the pinacol ester of the boronic acid or use anhydrous conditions with CsF as the base.

- Stereochemistry: The 4,4-dimethyl substitution renders the cyclohexane ring achiral. However, the final product has a plane of symmetry passing through C1 and C4. There are no cis/trans isomers to separate regarding the methyl groups, simplifying the purification compared to 4-monosubstituted analogs.

References

- Bexarotene Analog Synthesis: Faul, M. M., et al. "Synthesis of Bexarotene (Targretin) and Analogs." Journal of Organic Chemistry, 2001. [Link](#) (Context: General methodology for linking cyclohexenyl rings to benzoic acids).
- Suzuki Coupling of Vinyl Triflates: Miyaura, N., & Suzuki, A. "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds." Chemical Reviews, 1995. [Link](#) (Context: Mechanistic grounding for Step 2).
- Enol Triflate Preparation: McMurry, J. E., & Scott, W. J.[6] "A New Method for the Regiospecific Synthesis of Enol Triflates." Tetrahedron Letters, 1983.[6] [Link](#) (Context: Standard protocol for PhNTf2 usage).
- Target Compound Data: "**3-(4,4-Dimethylcyclohexyl)benzoic acid**." [1][8][9] ChemicalBook CAS Database. [Link](#) (Context: Verification of CAS 1782724-15-5).
- Hydrogenation Selectivity: Rylander, P. N. "Hydrogenation Methods." Academic Press, 1985.

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Sources

- 1. prepchem.com [prepchem.com]
- 2. benchchem.com [benchchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. macmillan.princeton.edu [macmillan.princeton.edu]

- [5. WO2017199227A1 - Process for preparation of 3,4-dihydroxy-2-methyl benzoic acid alkylester - Google Patents \[patents.google.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. 1231192-11-2_CAS号:1231192-11-2_4-\(5-Ethynylthiophen-2-yl\)-1-methylpyrazole - 化源网 \[m.chemsrc.com\]](#)
- [9. 3-\(4,4-Dimethylcyclohexyl\)benzoic acid | 1782724-15-5 \[chemicalbook.com\]](#)
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